

Application Notes and Protocols for the Synthesis of Fenmezoditiaz

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Compound of Interest

Compound Name: Fenmezoditiaz

CAS No.: 2413390-32-4

Cat. No.: B15706764

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Introduction

Fenmezoditiaz is a novel mesoionic insecticide developed by BASF, belonging to the chemical class of mesoionics as classified by the Insecticide Resistance Action Committee (IRAC) in group 4E.[1][2] Its chemical formula is C₁₆H₁₂CIN₃O₂S₂, and its IUPAC name is (3R)-3-(2-chloro-1,3-thiazol-5-yl)-8-methyl-5-oxo-6-phenyl-2,3-dihydro-[2][3]thiazolo[3,2-a]pyrimidin-8-ium-7-olate.[4] **Fenmezoditiaz** is a chiral and mesoionic molecule, which presents both opportunities and challenges in its chemical synthesis.[5] This compound is a systemic insecticide with a broad spectrum of activity, particularly against piercing-sucking insects.[1][6] It is being developed for the control of various agricultural pests, including the rice hopper complex, and has shown no cross-resistance to neonicotinoid-resistant plant hoppers.[1][7]

The mode of action of **Fenmezoditiaz** is the competitive modulation of nicotinic acetylcholine receptors (nAChRs) in insects.[1][2] Acetylcholine is a primary excitatory neurotransmitter in the insect central nervous system.[1] By binding to the nAChR, **Fenmezoditiaz** blocks the binding

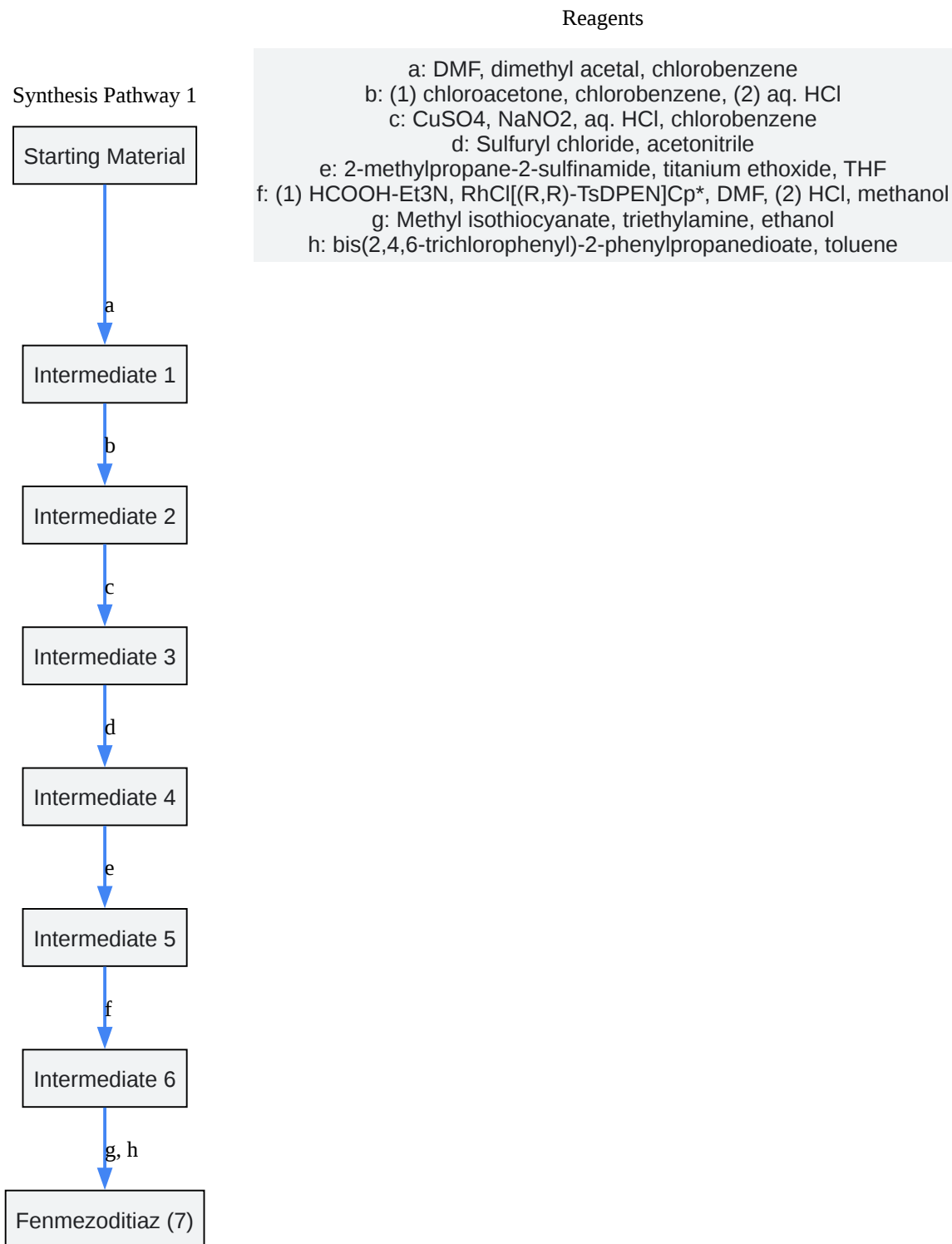
of acetylcholine, which leads to symptoms ranging from hyperexcitation to lethargy and paralysis, ultimately causing the death of the insect.[1]

This document provides a detailed overview of the synthesis pathways for **Fenmezoditiaz**, experimental protocols for key reactions, and a summary of its mechanism of action.

Synthesis Pathways for Fenmezoditiaz

Two distinct synthetic routes for **Fenmezoditiaz** (designated as compound 7 in the source literature) have been described.[3][8] Both pathways involve the construction of the thiazole and pyrimidine ring systems, followed by the introduction of the necessary functional groups.

This pathway involves an eight-step synthesis to yield **Fenmezoditiaz**.



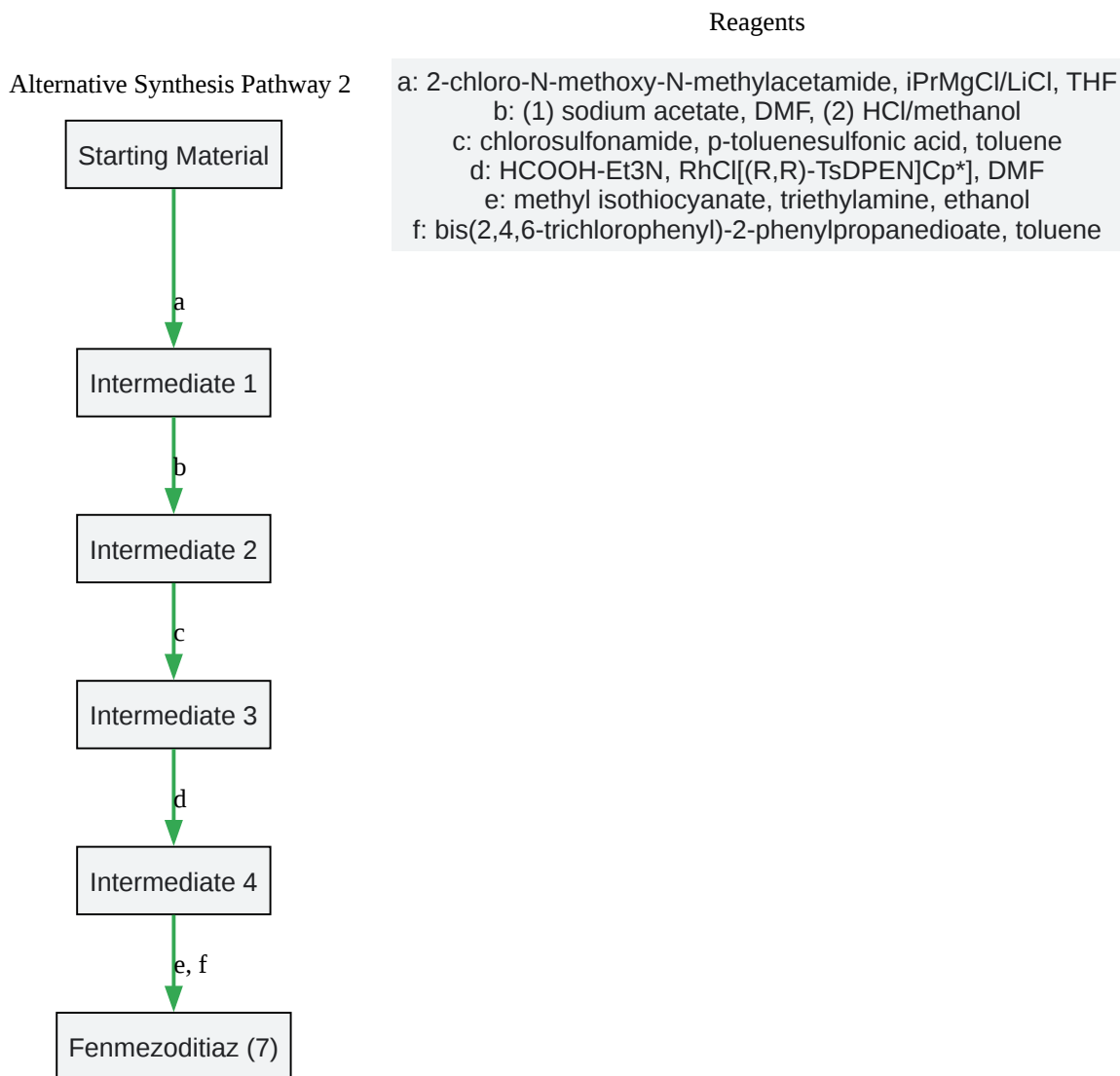
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Figure 1. Synthesis Pathway 1 for **Fenmezoditiaz**.

Table 1: Summary of Synthesis Pathway 1

Step	Reagents and Conditions	Yield (%)	Enantiomeric Excess (%)
a, b, c	(a) Dimethylformamide (DMF), dimethyl acetal, chlorobenzene; (b) (1) Chloroacetone, chlorobenzene, (2) Aqueous hydrochloric acid (HCl); (c) Copper sulfate (CuSO ₄), sodium nitrite (NaNO ₂), aqueous HCl, chlorobenzene	80 (four steps)	-
d	Sulfonyl chloride, acetonitrile	80	-
e	2-methylpropane-2- sulfonamide, titanium ethoxide, tetrahydrofuran (THF)	90	-
f	(1) HCOOH-Et ₃ N, RhCl[(R,R)- TsDPEN]Cp*, DMF; (2) HCl, methanol	85	> 97
g, h	(g) Methyl isothiocyanate, triethylamine, ethanol; (h) bis(2,4,6- trichlorophenyl)-2- phenylpropanedioate, toluene	90	95

An alternative, six-step synthesis of **Fenmezoditiaz** has also been reported.[3][8]



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Figure 2. Alternative Synthesis Pathway 2 for **Fenmezoditiaz**.

Table 2: Summary of Alternative Synthesis Pathway 2

Step	Reagents and Conditions	Yield (%)	Enantiomeric Excess (%)
a	2-chloro-N-methoxy-N-methylacetamide, iPrMgCl/LiCl, tetrahydrofuran (THF)	46	-
b	(1) Sodium acetate, dimethylformamide (DMF), (2) Hydrochloric acid/methanol	35	-
c	Chlorosulfonamide, p-toluenesulfonic acid, toluene	31	-
d	HCOOH-Et ₃ N, RhCl[(R,R)-TsDPEN]Cp*, DMF	90	> 99
e, f	(e) Methyl isothiocyanate, triethylamine, ethanol; (f) bis(2,4,6-trichlorophenyl)-2-phenylpropanedioate, toluene	quant.	95

Experimental Protocols

The following are generalized protocols for key reaction types involved in the synthesis of **Fenmezoditiaz**, based on the provided literature.[3][8] Researchers should adapt these protocols based on specific laboratory conditions and safety procedures.

This is a common method for synthesizing thiazole rings.[9]

- Objective: To synthesize the thiazole core structure.
- Materials:
 - An α -haloketone (e.g., chloroacetone)
 - A thioamide
 - Solvent (e.g., ethanol, chlorobenzene)
 - Base (optional, e.g., triethylamine)
- Procedure:
 1. Dissolve the thioamide in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer and a reflux condenser.
 2. Add the α -haloketone to the solution.
 3. If a base is required, add it dropwise to the reaction mixture.
 4. Heat the mixture to reflux and monitor the reaction progress by Thin Layer Chromatography (TLC).
 5. Once the reaction is complete, cool the mixture to room temperature.
 6. Remove the solvent under reduced pressure.
 7. Purify the crude product by recrystallization or column chromatography.

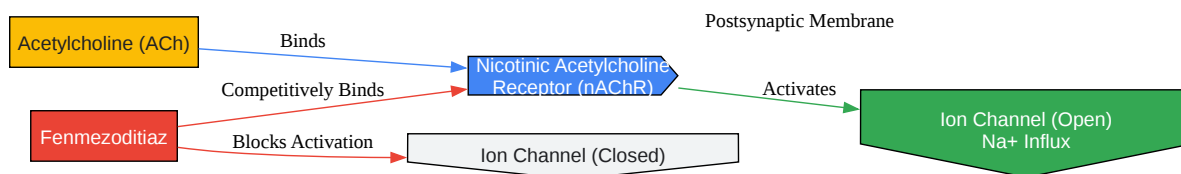
This protocol is crucial for establishing the chirality of **Fenmezoditiaz**.

- Objective: To perform an enantioselective reduction of a ketone to a chiral alcohol.
- Materials:
 - Ketone intermediate

- Chiral catalyst (e.g., $\text{RhCl}[(R,R)\text{-TsDPEN}]\text{Cp}^*$)
- Reducing agent (e.g., formic acid/triethylamine mixture)
- Solvent (e.g., DMF)
- Procedure:
 1. In an inert atmosphere (e.g., under nitrogen or argon), dissolve the ketone intermediate and the chiral catalyst in the solvent in a suitable reaction vessel.
 2. Add the reducing agent to the mixture.
 3. Stir the reaction at the appropriate temperature and monitor its progress by TLC or HPLC.
 4. Upon completion, quench the reaction by adding an appropriate aqueous solution (e.g., saturated ammonium chloride).
 5. Extract the product with an organic solvent (e.g., ethyl acetate).
 6. Dry the combined organic layers over an anhydrous drying agent (e.g., sodium sulfate), filter, and concentrate under reduced pressure.
 7. Purify the product by column chromatography.
 8. Determine the enantiomeric excess using chiral HPLC.

Mechanism of Action: nAChR Modulation

Fenmezoditiaz acts as a competitive modulator of nicotinic acetylcholine receptors (nAChRs) in insects.^[1] The following diagram illustrates this mechanism.



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